

# spectroscopic data (NMR, FT-IR) for 1,6-Bis(triethoxysilyl)hexane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,6-Bis(triethoxysilyl)hexane

Cat. No.: B1631551

[Get Quote](#)

An In-Depth Technical Guide to the Spectroscopic Characterization of **1,6-Bis(triethoxysilyl)hexane**

## Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic data for **1,6-Bis(triethoxysilyl)hexane** (CAS No. 52034-16-9), a widely utilized difunctional organosilane crosslinking agent.<sup>[1]</sup> As a molecule integral to the formation of organic-inorganic hybrid materials, a thorough understanding of its structural verification via spectroscopic methods is paramount for researchers in materials science and chemical synthesis. This document presents a detailed interpretation of the expected Nuclear Magnetic Resonance (<sup>1</sup>H and <sup>13</sup>C NMR) and Fourier-Transform Infrared (FT-IR) spectra. The causality behind spectral features is explained, and field-proven protocols for data acquisition are provided to ensure scientific integrity and reproducibility.

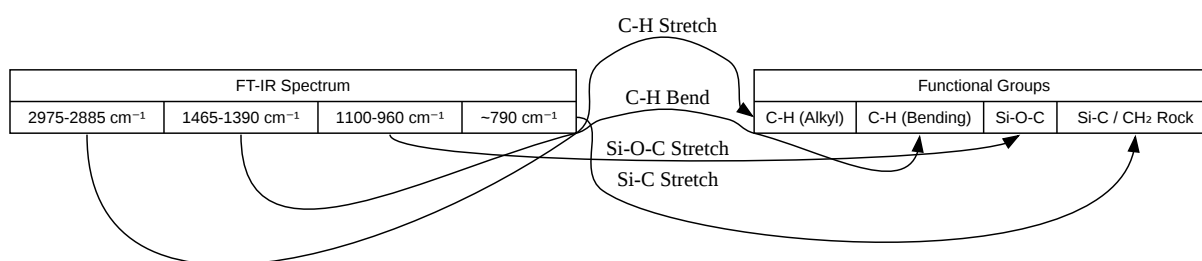
## Introduction: The Molecular Architecture and Utility

**1,6-Bis(triethoxysilyl)hexane** is a linear aliphatic silane featuring a central hexane chain capped at both ends by triethoxysilyl functional groups. Its chemical formula is C<sub>18</sub>H<sub>42</sub>O<sub>6</sub>Si<sub>2</sub> with a molecular weight of 410.70 g/mol.<sup>[1][2]</sup> This structure makes it an ideal candidate for use as a hydrophobic crosslinking agent and adhesion promoter, capable of bridging organic polymer chains or bonding organic materials to inorganic substrates upon hydrolysis and condensation of its ethoxy groups.<sup>[1]</sup> Accurate spectroscopic characterization is the

cornerstone of quality control, ensuring the purity and structural integrity of the material before its application.

## Molecular Structure

The structure of **1,6-Bis(triethoxysilyl)hexane** is foundational to understanding its spectral output.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,6-Bis(triethoxysilyl)hexane - SIKÉMIA [sikemia.com]
- 2. labproinc.com [labproinc.com]
- To cite this document: BenchChem. [spectroscopic data (NMR, FT-IR) for 1,6-Bis(triethoxysilyl)hexane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631551#spectroscopic-data-nmr-ft-ir-for-1-6-bis-triethoxysilyl-hexane]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)